

Solvent Red 179 CAS number 89106-94-5 data sheet

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Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B15553296

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An In-depth Technical Guide to Solvent Red 179 (CAS No. 89106-94-5)

This technical guide provides a comprehensive overview of Solvent Red 179 (CAS No. 89106-94-5), a yellowish-red solvent dye.^{[1][2]} Intended for researchers, scientists, and professionals in material science and development, this document details the dye's chemical and physical properties, applications, and safety information. The quantitative data is presented in structured tables for ease of reference, and a logical workflow for its primary application is visualized.

Chemical and Physical Properties

Solvent Red 179 is characterized by its good heat resistance and light fastness.^{[1][2]} It has a molecular structure classified as an amino ketone.^[3]

Table 1: General and Chemical Properties

Property	Value
C.I. Name	Solvent Red 179, 564150[2][3]
CAS Registry Number	89106-94-5[3]
Molecular Formula	C ₂₂ H ₁₂ N ₂ O[3]
Molecular Weight	320.34 g/mol [3]
Appearance	Red to Dark Red Powder[4][5]
Hue	Yellowish Red[1][2]

Table 2: Physical and Thermal Properties

Property	Value
Melting Point	251 °C[2][5][6]
Boiling Point	611.6 ± 38.0 °C[7]
Density	0.27 - 1.40 g/cm ³ [2][6][7]
Heat Resistance in PS	Up to 300 °C[2][5]
Decomposition Temperature	Above 350 °C[8]

Table 3: Solubility Data (at 20°C)

Solvent	Solubility (g/L)
Acetone	1.6[2][6]
Butyl Acetate	1.6[2][6]
Dichloromethane	8.0[6]
Ethyl Alcohol	0.9[2][6]
Methylbenzene	4.1[2][6]
Water	Insoluble[8]

Table 4: Fastness and Quality Control Properties

Property	Value
Light Fastness	7-8[4][5]
Acid Resistance	5[4][5]
Alkali Resistance	5[4][5]
Moisture Content	≤ 0.5%
Ash Content	≤ 0.5%
Volatile Matter at 105°C	1.0% max[4]
Tinting Strength	95-105%[4]

Applications

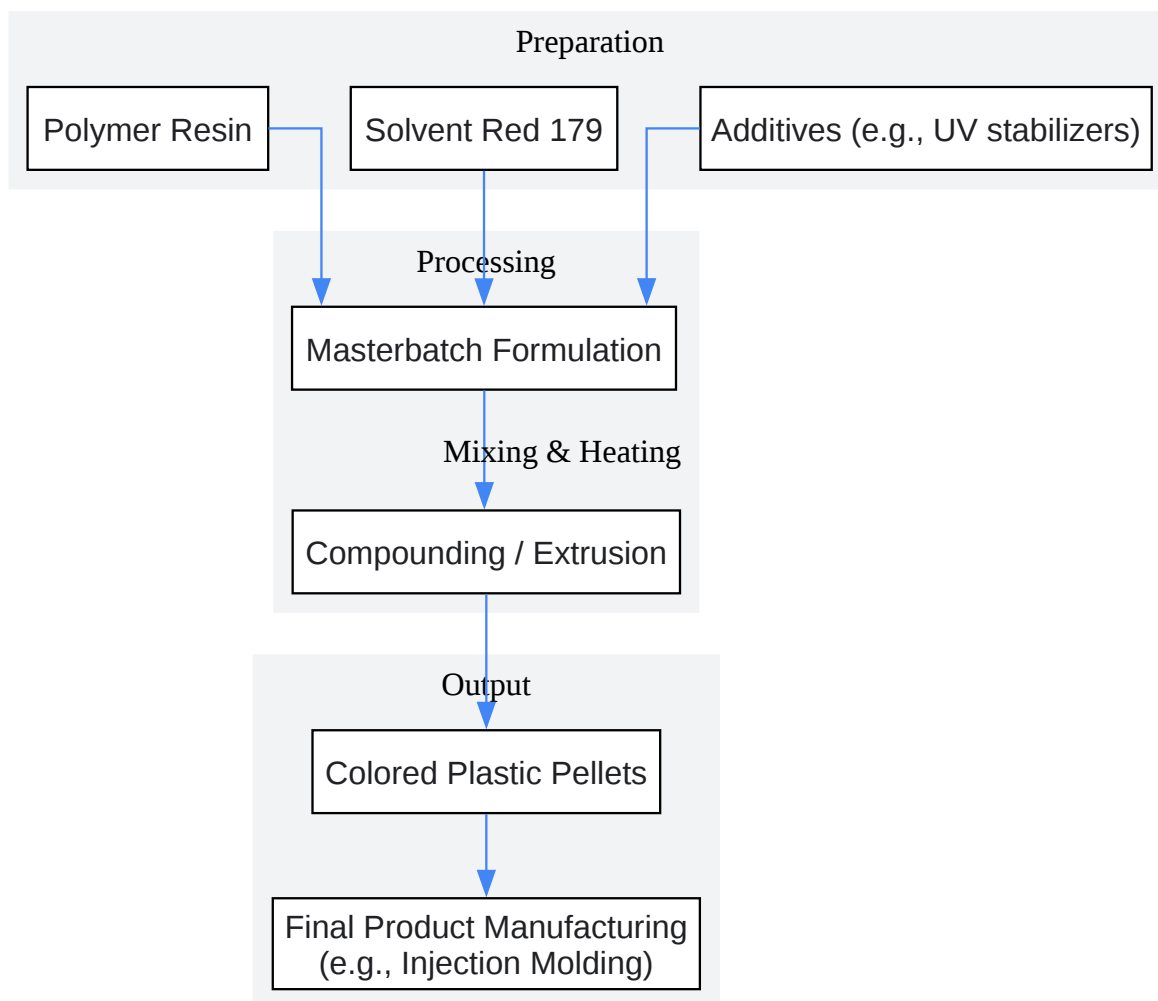
Solvent Red 179 is primarily used as a colorant for a wide variety of plastics and resins due to its high tinting strength and good migration resistance.[1][2] Its applications include the coloring of:

- **Plastics:** Polystyrene (PS), High Impact Polystyrene (HIPS), Acrylonitrile Butadiene Styrene (ABS), Polycarbonate (PC), Rigid Polyvinyl Chloride (RPVC), Polymethyl Methacrylate (PMMA), Styrene-Acrylonitrile Resin (SAN), Acrylonitrile Styrene Acrylate (AS), Polyamide 6 (PA6), Polyamide 66 (PA66), and Polyethylene Terephthalate (PET).[4][5][6]
- **Fibers:** It is also suitable for coloring polyester fibers.[1]
- **Other Materials:** The dye can be used in resins.[6]

Experimental Protocols

The available technical data sheets for Solvent Red 179 do not provide detailed experimental protocols for specific research applications. The information is geared towards industrial use in coloring plastics and other materials. A general procedure for its use in plastics would involve incorporating the dye into the polymer matrix.

A typical workflow for coloring plastics with Solvent Red 179 is outlined below.



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Caption: Workflow for Plastic Coloration with Solvent Red 179.

Signaling Pathways

No information regarding biological signaling pathways involving Solvent Red 179 was found in the reviewed technical data. As an industrial dye for plastics and resins, it is not designed for

biomedical or pharmaceutical applications and is not expected to have defined interactions with biological signaling cascades.

Safety and Handling

According to the Material Safety Data Sheet (MSDS), Solvent Red 179 does not require a hazard risk symbol.[8] Standard laboratory and industrial hygiene practices should be followed.

- First Aid:
 - Skin Contact: Flush skin with flowing water.[8]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[8]
 - Ingestion: Induce vomiting immediately.[8]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[8]
- Personal Protective Equipment:
 - Hands: Rubber gloves.[8]
 - Eyes: Safety glasses.[8]
 - Respiratory: Approved respirator.[8]
- Storage: Keep container tightly closed and store in a cool place.[8]
- Fire Precautions: Use foam, CO₂, or dry powder extinguishers. Do not use water.[8]

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- To cite this document: BenchChem. [Solvent Red 179 CAS number 89106-94-5 data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553296#solvent-red-179-cas-number-89106-94-5-data-sheet]

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